

DeepPep Installation Troubleshooting Center

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Compound of Interest

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This technical support center provides troubleshooting guidance for common issues encountered during the installation of DeepPep. The following FAQs address specific errors and provide step-by-step solutions to help researchers, scientists, and drug development professionals streamline their setup process.

Frequently Asked Questions (FAQs)

Q1: I'm encountering errors when installing torch7. What are the common causes and solutions?

A1: torch7 is a legacy dependency and a frequent source of installation problems on modern operating systems. Errors often stem from missing prerequisites or compiler incompatibilities.

Common torch7 Installation Errors and Solutions

Error Signature / Symptom	Potential Cause	Recommended Solution
Could NOT find Qt4 or similar Qt-related errors	Missing or improperly configured Qt4 development libraries, which are a dependency for torch7's graphical components.	Install the Qt4 developer package for your system. For example, on Debian/Ubuntu, use <code>sudo apt-get install qt4-dev-tools</code> . On macOS with Homebrew, you may need to install <code>qt@4</code> . If you have other Qt versions installed (e.g., Anaconda's), it might cause conflicts. Temporarily removing the conflicting Qt from your PATH can help. [1]
error: Unable to find vcvarsall.bat (Windows)	Missing C++ compiler. torch7 and its dependencies require a C++ compiler to build from source.	Install Microsoft Visual C++ Build Tools. Ensure that the correct version is installed for the Python/Lua version you are using.
Errors related to CUDA during torch7 installation	Incompatible CUDA version. torch7 was developed for older versions of CUDA and may not compile with the latest releases. [2]	It is recommended to install the CPU-only version of torch7 if GPU support is not critical. If GPU support is needed, you may have to downgrade your CUDA toolkit to a version compatible with torch7 (e.g., CUDA 9.1 or older). [2]
General compilation errors (make fails)	Missing essential build tools like cmake, gcc, g++, or build-essential.	Ensure you have a complete build environment installed. On Debian/Ubuntu, run <code>sudo apt-get install build-essential cmake</code> . On macOS, install Xcode Command Line Tools: <code>xcode-select --install</code> .

Q2: The installation fails during the luarocks steps. How can I troubleshoot this?

A2: luarocks is the package manager for Lua, used by torch7. Issues here usually relate to incorrect paths or missing Lua development files.

Troubleshooting luarocks

Error Signature / Symptom	Potential Cause	Recommended Solution
luarocks: command not found	luarocks is not in the system's PATH.	Ensure that the torch7 environment is properly activated. After a successful torch7 installation, the installation script usually provides a command to add it to your shell's configuration file (e.g., .bashrc or .zshrc). You may need to source this file (source ~/.bashrc) or restart your terminal.
Error installing cephes or csv with luarocks	Missing Lua development libraries (lua-devel) or other system dependencies required by these "rocks".	Install the Lua development package for your system. For example, on Debian/Ubuntu, use <code>sudo apt-get install liblua5.1-0-dev</code> (or a similar version).

Q3: I'm having issues with Python dependencies like biopython or general version conflicts.

A3: Python-related errors are common, often due to version mismatches or problems during package compilation.

Resolving Python Dependency Issues

Error Signature / Symptom	Potential Cause	Recommended Solution
building 'Bio.cpairwise2' error: Unable to find vcvarsall.bat	Missing C++ compiler for Python on Windows, needed to build parts of biopython.[3]	Install the Microsoft Visual C++ Build Tools that correspond to your Python version.
ModuleNotFoundError: No module named 'torch' after installing torch7	This error indicates a confusion between the Lua-based torch7 and the Python-based PyTorch. DeepPep's core is in torch7, but it is executed via a Python script. The Python environment itself does not need PyTorch. The error might also arise if a Python package you are trying to install has a dependency on PyTorch.[4][5][6]	Ensure you are not trying to install PyTorch. The torch dependency for DeepPep is handled by the torch7 installation. If another dependency is pulling in PyTorch, you may need to install it separately in your Python environment (pip install torch).
Python version conflict or errors related to pyproject.toml	The Python version required by DeepPep or one of its dependencies is not compatible with the version you are using. DeepPep requires Python 3.4 or above. [7][8]	It is highly recommended to use a dedicated virtual environment to manage dependencies for a specific project. This isolates the required versions from your system's Python installation. Create a virtual environment with a compatible Python version (e.g., Python 3.6 or 3.7) before installing the Python dependencies.

Q4: What is SparseNN and how do I resolve installation problems with it?

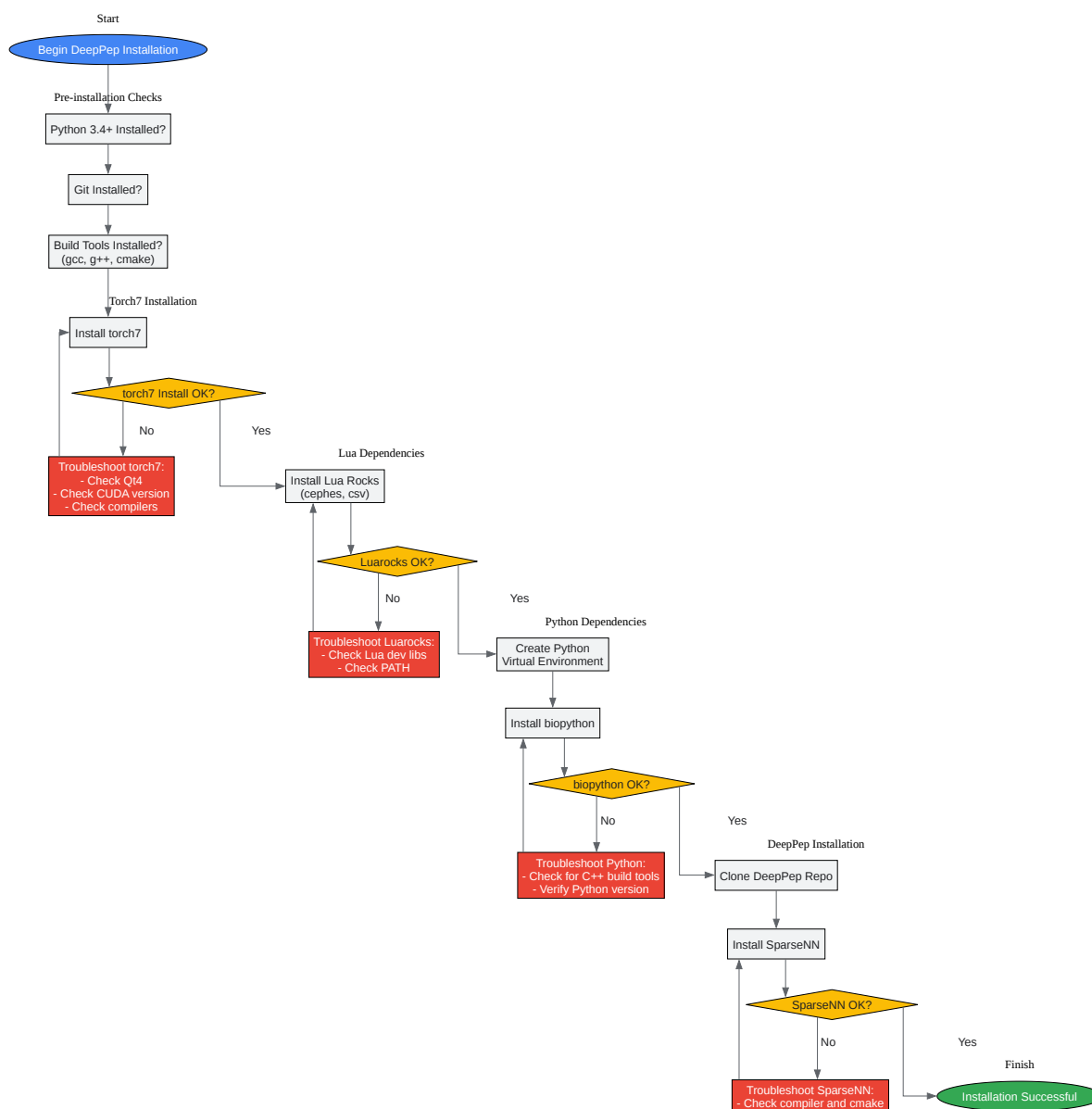
A4: SparseNN is a dependency of DeepPep, likely a custom library for sparse neural networks. As a non-standard package, it may have specific build requirements.

Troubleshooting SparseNN Installation

Error Signature / Symptom	Potential Cause	Recommended Solution
Compilation errors during SparseNN installation.	Missing a C/C++ compiler or other build tools. The library might also have specific version requirements for its own dependencies that are not explicitly stated.	Ensure that cmake and a C/C++ compiler (gcc/g++) are installed and accessible. Check the SparseNN source code for any README or installation scripts that might specify additional dependencies.
Linker errors (e.g., undefined reference to...)	The build process is unable to link against required libraries.	Verify that all other dependencies, especially torch7, were installed correctly and that their library paths are accessible to the compiler.

Troubleshooting Workflow

The following diagram illustrates a systematic approach to troubleshooting DeepPep installation errors.



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